

PF-06658607 safety and handling information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PF-06658607

Cat. No.: B13026643

[Get Quote](#)

An In-Depth Technical Guide to the Safety and Handling of **PF-06658607**

This guide provides comprehensive safety and handling information for **PF-06658607**, a tool compound used by researchers, scientists, and drug development professionals. **PF-06658607** is an alkynylated irreversible Bruton's tyrosine kinase (BTK) inhibitor, utilized as a probe in proteomic analyses to identify off-target binding substrates. Its alkyne group facilitates the addition of an azide-based detection probe through copper-catalyzed click chemistry.

Safety and Hazard Information

While a comprehensive Material Safety Data Sheet (MSDS) for **PF-06658607** is not publicly available, safety information can be compiled from supplier data.

GHS Hazard Classification

PF-06658607 is classified as a hazardous substance. Researchers should handle it with appropriate caution.

Table 1: GHS Hazard Information

Hazard Class	Code	Description
Skin Irritation, Category 2	H315	Causes skin irritation.
Eye Irritation, Category 2	H319	Causes serious eye irritation.
Specific Target Organ Toxicity, Single Exposure, Category 3	H335	May cause respiratory irritation.

Source: Sigma-Aldrich

Precautionary Statements

The following precautionary statements are recommended when handling **PF-06658607**.

Table 2: GHS Precautionary Statements

Code	Precaution
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash hands thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Source: Sigma-Aldrich

Physical and Chemical Properties

Table 3: Physical and Chemical Properties

Property	Value
Appearance	White to beige powder
Molecular Formula	C ₂₇ H ₂₄ N ₆ O ₂
Molecular Weight	464.52 g/mol
Solubility	DMSO: 20 mg/mL
Storage Temperature	Room temperature (short-term)
0-4°C (short-term), -20°C (long-term)[1]	

Source: Sigma-Aldrich, unless otherwise noted

Handling and Storage

Proper handling and storage are crucial to ensure user safety and maintain the integrity of the compound.

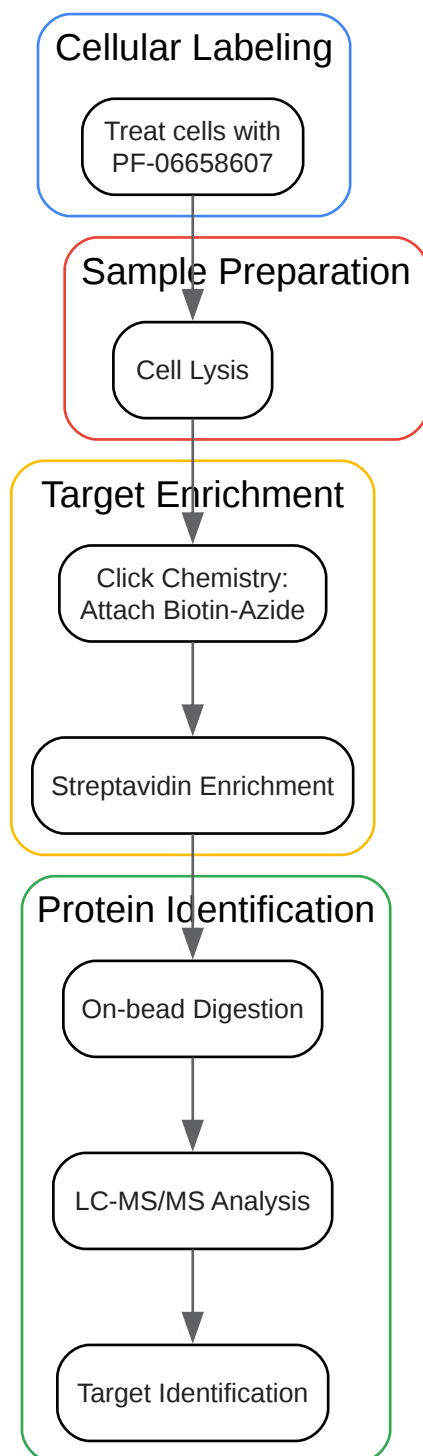
- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles.
 - Skin Protection: Wear chemical-resistant gloves and a lab coat.
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.
- Storage: Store in a dry, dark environment. For short-term storage, 0-4°C is recommended, while -20°C is suitable for long-term storage.[1] The product is stable for several weeks at ambient temperature during shipping.[1]

Experimental Protocols and Signaling Pathways

PF-06658607 is a valuable tool for activity-based protein profiling (ABPP), a chemoproteomic technique used to study enzyme function in complex biological samples.[2][3]

General Workflow for Activity-Based Protein Profiling (ABPP)

The following diagram illustrates a typical workflow for using **PF-06658607** in an ABPP experiment to identify cellular targets.

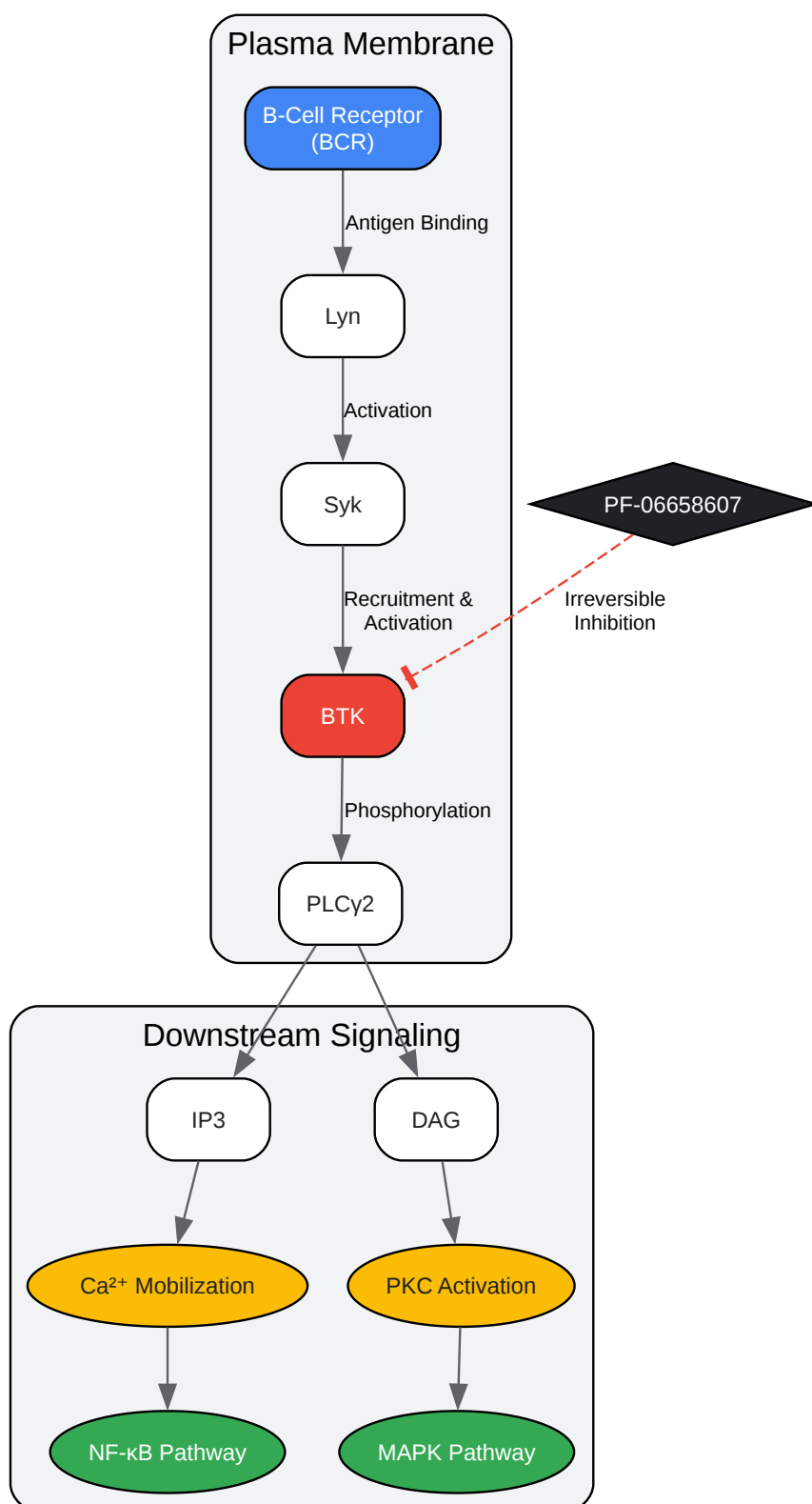


[Click to download full resolution via product page](#)

Caption: A generalized workflow for an ABPP experiment using **PF-06658607**.

Bruton's Tyrosine Kinase (BTK) Signaling Pathway

PF-06658607 irreversibly inhibits Bruton's tyrosine kinase (BTK), a critical component of the B-cell receptor (BCR) signaling pathway. Understanding this pathway is essential for contextualizing the effects of **PF-06658607**.



[Click to download full resolution via product page](#)

Caption: The inhibitory action of **PF-06658607** on the BTK signaling pathway.

Disposal Considerations

Dispose of **PF-06658607** and its containers as hazardous waste in accordance with all applicable local, state, and federal regulations. Avoid release to the environment.

Disclaimer

This information is intended for use by qualified professionals and is based on currently available data. It is not a substitute for a formal Material Safety Data Sheet (MSDS) and should be used in conjunction with other safety resources and professional judgment. The user assumes all responsibility for the safe handling, use, and disposal of this product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. Activity-Based Protein Profiling for Mapping and Pharmacologically Interrogating Proteome-Wide Ligandable Hotspots - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Activity-based protein profiling: A graphical review - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [PF-06658607 safety and handling information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13026643#pf-06658607-safety-and-handling-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com